

Safety Data Sheet: 18:0 Azidoethyl PC - A Technical Guide

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Compound of Interest

Compound Name: 18:0 Azidoethyl PC

Cat. No.: B15550540

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety data for **18:0 Azidoethyl PC** (1,2-distearoyl-sn-glycero-3-phosphocholine (N-azidoethyl)), a critical lipid component in biomedical research and drug delivery systems. The information presented is collated from available safety data sheets (SDS) to ensure safe handling, storage, and use in a laboratory setting.

Section 1: Product Identification and Properties

18:0 Azidoethyl PC is a phospholipid containing an azide group, making it a valuable tool for "click chemistry" reactions in bioconjugation and the development of targeted drug delivery vehicles like liposomes.^{[1][2]}

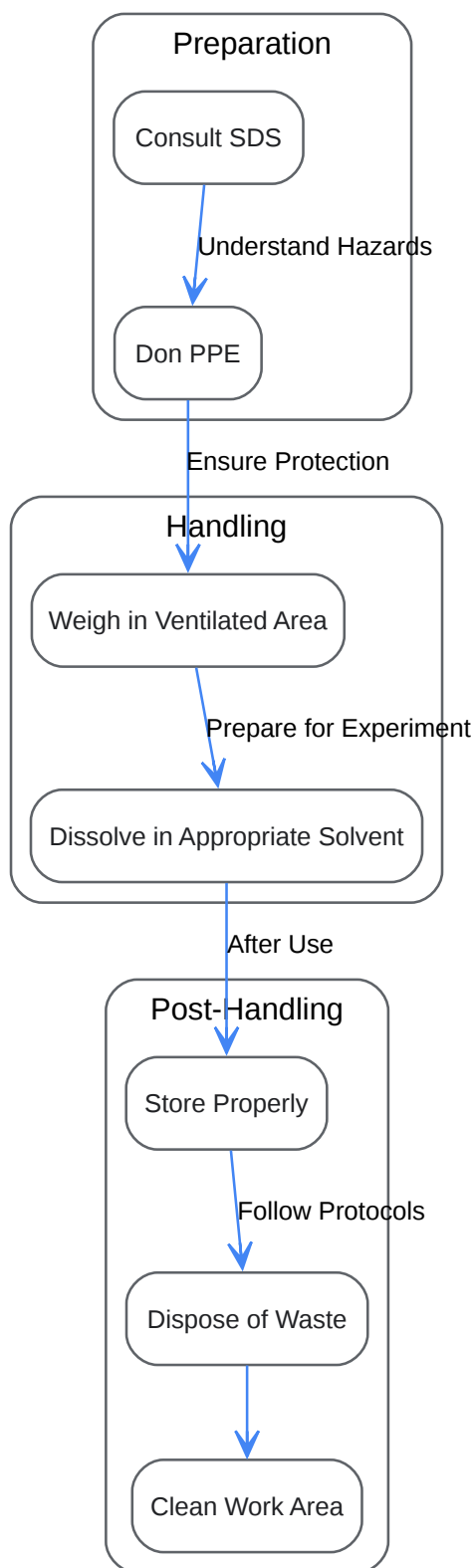
Identifier	Value	Source
Product Name	18:0 Azidoethyl PC	Avanti Polar Lipids, BOC Sciences
Synonyms	1,2-distearoyl-sn-glycero-3-phosphocholine (N-azidoethyl); 2-[(2-Azidoethyl) (dimethyl)ammonio]ethyl (2R)-2,3-bis(stearoyloxy)propyl phosphate	Avanti Polar Lipids, BOC Sciences
CAS Number	2342574-09-6	[1][3]
Molecular Formula	C45H89N4O8P	[1][3]
Molecular Weight	845.18 g/mol	[1]
Appearance	White Solid / Powder	[1]
Purity	>99%	[1][3]

Section 2: Hazard Identification and Safety Precautions

While specific hazard classifications may vary between suppliers, the following represents a general overview of potential hazards and recommended precautions. It is imperative to consult the specific Safety Data Sheet provided by the supplier before handling the material.

Hazard Category	Description	Precautionary Measures
Physical Hazards	Combustible Solid	Keep away from heat and open flames.
Health Hazards	Potential for skin and eye irritation. May be harmful if swallowed or inhaled, though specific toxicity data is limited.	Wear protective gloves, eye protection, and a lab coat. Use in a well-ventilated area or with a fume hood.
Environmental Hazards	WGK 3 (Water Hazard Class 3 - severely hazardous for water) in Germany.	Prevent entry into drains and waterways.

Logical Workflow for Handling 18:0 Azidoethyl PC



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Caption: Workflow for Safe Handling of **18:0 Azidoethyl PC**.

Section 3: Handling, Storage, and Stability

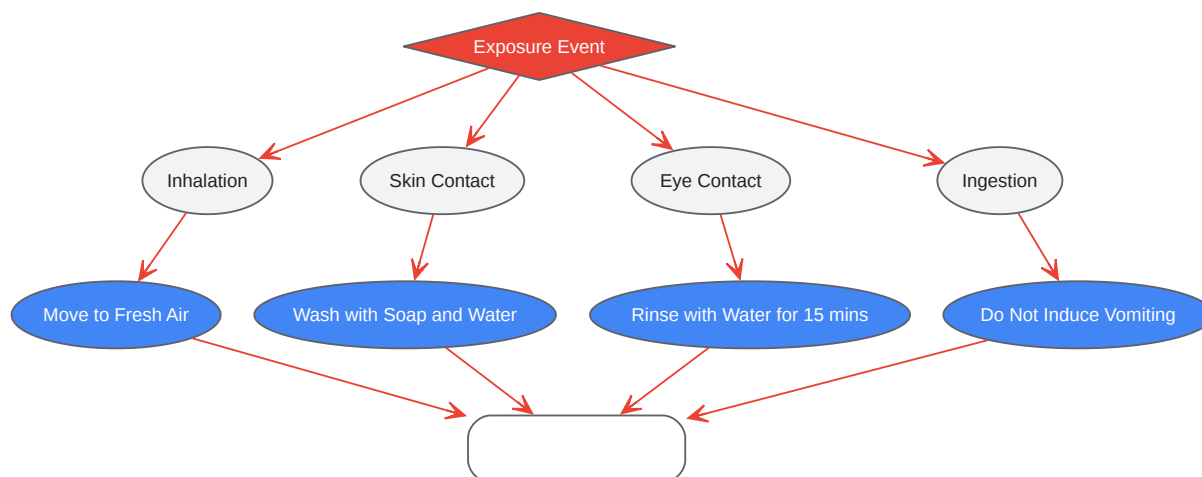
Proper handling and storage are crucial to maintain the integrity and stability of **18:0 Azidoethyl PC**.

Parameter	Recommendation	Source
Storage Temperature	-20°C	[1][3]
Shipping Conditions	Shipped on dry ice	[4]
Stability	1 Year at -20°C	[1][3]
Hygroscopic	No	[1][3]
Light Sensitive	No	[1][3]
Handling	Avoid contact with skin, eyes, and clothing. Avoid ingestion and inhalation. Wash thoroughly after handling.	[5]

Section 4: First-Aid and Emergency Procedures

In the event of exposure or accident, follow these first-aid measures and seek medical attention.

Emergency Response Protocol



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Caption: First-Aid Measures for **18:0 Azidoethyl PC** Exposure.

Section 5: Experimental Protocols and Disposal

Experimental Use: When used in "click chemistry" reactions, ensure that all reactants and catalysts are handled according to their respective safety data sheets. The azide moiety can react with certain compounds, so a thorough understanding of the reaction chemistry is essential.

Disposal: Dispose of unused material and waste in accordance with local, state, and federal regulations. Given its classification as severely hazardous to water, do not allow it to enter the sewage system.^[6] Collect in suitable, closed containers for disposal.

Disclaimer: This guide is intended for informational purposes only and is not a substitute for the official Safety Data Sheet (SDS) provided by the manufacturer. Always refer to the supplier's SDS for the most accurate and up-to-date safety information.

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